

overcoming solubility issues with 3-Methoxy-4-(oxazol-5-yl)aniline

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Compound of Interest

Compound Name: 3-Methoxy-4-(oxazol-5-yl)aniline

Cat. No.: B176859

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Welcome to the technical support resource for **3-Methoxy-4-(oxazol-5-yl)aniline**. This guide is designed for researchers, chemists, and drug development professionals to navigate and overcome the common solubility challenges associated with this compound. As a molecule possessing both aromatic and heterocyclic moieties, its physicochemical properties present unique handling requirements. This document provides in-depth, experience-driven advice, troubleshooting workflows, and detailed protocols to ensure successful experimental outcomes.

Compound at a Glance: Physicochemical Properties

A foundational understanding of the physicochemical properties of **3-Methoxy-4-(oxazol-5-yl)aniline** is the first step in troubleshooting its solubility. These parameters dictate its behavior in various solvent systems.

Property	Value	Source(s)
CAS Number	198821-79-3	
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	
Molecular Weight	190.2 g/mol	
Appearance	Off-white to yellow solid	
Predicted pKa	3.03 ± 0.10 (for the conjugate acid of the aniline group)	
Predicted Density	1.211 ± 0.06 g/cm ³	
Storage Conditions	Store at 2–	

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